

A Comparative Spectroscopic Guide to 2-(2-Bromophenoxy)propanohydrazide and Its Analogs

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Compound of Interest

Compound Name: 2-(2-Bromophenoxy)propanohydrazide
CAS No.: 362495-44-1
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In the landscape of modern drug discovery, the unambiguous structural elucidation of novel chemical entities is paramount. The journey from a promising hit in a high-throughput screen to a viable clinical candidate is paved with rigorous analytical characterization. For researchers and drug development professionals, a deep understanding of a molecule's spectroscopic signature is not merely a quality control checkpoint but a fundamental necessity for establishing structure-activity relationships (SAR) and ensuring the integrity of biological data.

This guide provides an in-depth spectroscopic characterization of **2-(2-Bromophenoxy)propanohydrazide**, a molecule of interest within the broader class of phenoxyacetic acid derivatives known for their diverse biological activities.^[1] We will delve into the nuances of its ¹H NMR, ¹³C NMR, FT-IR, and Mass Spectrometry data. To provide a richer context and highlight the subtle yet significant impact of substituent positioning, we will objectively compare its spectroscopic profile with two key alternatives: its regioisomer, 2-(4-Bromophenoxy)propanohydrazide, and the parent compound, 2-phenoxypropanohydrazide. This comparative approach, supported by detailed experimental protocols and mechanistic

explanations, is designed to equip researchers with the expertise to confidently identify and characterize these and similar molecules.

The Significance of Spectroscopic Characterization

Before we delve into the data, it is crucial to understand the causality behind our reliance on a multi-technique spectroscopic approach. Each method provides a unique piece of the structural puzzle:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): Maps the carbon-hydrogen framework of a molecule, revealing the connectivity and electronic environment of each atom.[\[2\]](#)[\[3\]](#)
- Fourier-Transform Infrared (FT-IR) Spectroscopy: Identifies the functional groups present in a molecule by detecting the vibrational frequencies of its bonds.[\[4\]](#)[\[5\]](#)
- Mass Spectrometry (MS): Determines the molecular weight of a molecule and provides insights into its structure through the analysis of its fragmentation patterns upon ionization.[\[6\]](#)[\[7\]](#)

By integrating the data from these techniques, we can achieve a high-confidence structural assignment, a self-validating system where the conclusions from one method are corroborated by the others.

Spectroscopic Profile of 2-(2-Bromophenoxy)propanohydrazide

While experimental spectra for **2-(2-Bromophenoxy)propanohydrazide** are not widely published, we can predict its spectroscopic features with a high degree of confidence based on established principles and data from analogous compounds.[\[8\]](#)[\[9\]](#)

^1H NMR Spectroscopy

The proton NMR spectrum of **2-(2-Bromophenoxy)propanohydrazide** is expected to be complex due to the asymmetry introduced by the ortho-bromo substituent.

Table 1: Predicted ^1H NMR Data for **2-(2-Bromophenoxy)propanohydrazide**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~9.2	br s	1H	-NH-	The amide proton is typically deshielded and appears as a broad singlet.[6]
~7.6	dd	1H	Ar-H	Aromatic proton ortho to the bromine atom, deshielded by its electron-withdrawing inductive effect.
~7.3	td	1H	Ar-H	Aromatic proton para to the bromine atom.
~6.9-7.0	m	2H	Ar-H	Remaining aromatic protons.
~4.8	q	1H	-CH-	Methine proton coupled to the adjacent methyl group.
~4.4	br s	2H	-NH ₂	The terminal amine protons often appear as a broad singlet. [6]
~1.6	d	3H	-CH ₃	Methyl protons coupled to the methine proton.

¹³C NMR Spectroscopy

The carbon NMR spectrum will reflect the electronic effects of the substituents on the aromatic ring and the aliphatic chain.

Table 2: Predicted ¹³C NMR Data for **2-(2-Bromophenoxy)propanohydrazide**

Chemical Shift (δ, ppm)	Assignment	Rationale
~172	C=O	The carbonyl carbon of the hydrazide is significantly deshielded. [10]
~154	Ar-C-O	Aromatic carbon directly attached to the ether oxygen.
~134	Ar-C	Aromatic carbon adjacent to the bromine.
~129	Ar-C	Aromatic carbon.
~123	Ar-C	Aromatic carbon.
~115	Ar-C	Aromatic carbon.
~113	Ar-C-Br	Aromatic carbon directly attached to bromine, shifted upfield relative to the C-O carbon.
~75	-CH-	Aliphatic methine carbon.
~18	-CH ₃	Aliphatic methyl carbon.

FT-IR Spectroscopy

The infrared spectrum will exhibit characteristic absorption bands for the hydrazide and bromophenoxy moieties.

Table 3: Predicted FT-IR Data for **2-(2-Bromophenoxy)propanohydrazide**

Wavenumber (cm ⁻¹)	Vibration	Functional Group
3300-3400	N-H stretch	-NH ₂ (asymmetric & symmetric)
~3200	N-H stretch	-NH-
3050-3100	C-H stretch	Aromatic C-H
2850-3000	C-H stretch	Aliphatic C-H
~1670	C=O stretch	Amide I
~1600	N-H bend	Amide II
1450-1600	C=C stretch	Aromatic ring
~1240	C-O stretch	Aryl ether
~750	C-H bend	Ortho-disubstituted aromatic
~650	C-Br stretch	Aryl bromide

Mass Spectrometry

The mass spectrum will be characterized by a distinctive isotopic pattern for the molecular ion due to the presence of bromine (⁷⁹Br and ⁸¹Br isotopes in a nearly 1:1 ratio).

Table 4: Predicted Mass Spectrometry Data for **2-(2-Bromophenoxy)propanohydrazide**

m/z	Ion	Rationale
259/261	[M] ⁺	Molecular ion peak showing the characteristic 1:1 isotopic pattern for bromine.
183/185	[M - CONHNH ₂] ⁺	Loss of the propanohydrazide side chain.
155/157	[Br-Ph-O] ⁺	Bromophenoxy cation.
77	[C ₆ H ₅] ⁺	Phenyl cation.

Comparative Analysis

To truly appreciate the spectroscopic signature of **2-(2-Bromophenoxy)propanohydrazide**, a comparison with its structural analogs is invaluable.

2-(4-Bromophenoxy)propanohydrazide

The shift of the bromine atom from the ortho to the para position significantly alters the symmetry of the molecule, leading to predictable changes in the NMR spectra.

Table 5: Comparative ^1H NMR Data

Feature	2-(2-Bromophenoxy)propanohydrazide	2-(4-Bromophenoxy)propanohydrazide	Rationale for Difference
Aromatic Region	Complex multiplet pattern	Two distinct doublets (AA'BB' system)	The para-substitution in the 4-bromo isomer results in a more symmetrical aromatic system, simplifying the splitting pattern.

Table 6: Comparative ^{13}C NMR Data

Feature	2-(2-Bromophenoxy)propanohydrazide	2-(4-Bromophenoxy)propanohydrazide	Rationale for Difference
Number of Aromatic Signals	6	4	Due to the symmetry of the para-substituted ring, there are fewer unique carbon environments in the 4-bromo isomer.

2-Phenoxypropanohydrazide

The removal of the bromine atom provides a baseline to understand the electronic and steric effects of this heavy halogen.

Table 7: Comparative FT-IR Data

Feature	2-(2-Bromophenoxy)propanohydrazide	2-Phenoxypropanohydrazide	Rationale for Difference
C-Br Stretch	Present ($\sim 650\text{ cm}^{-1}$)	Absent	This provides a clear diagnostic peak for the presence of the bromine substituent.
Aromatic C-H Bend	$\sim 750\text{ cm}^{-1}$ (ortho)	$\sim 750\text{ cm}^{-1}$ and $\sim 690\text{ cm}^{-1}$ (monosubstituted)	The out-of-plane bending vibrations are sensitive to the substitution pattern of the aromatic ring.

Table 8: Comparative Mass Spectrometry Data

Feature	2-(2-Bromophenoxy)propanohydrazide	2-Phenoxypropanohydrazide	Rationale for Difference
Molecular Ion (m/z)	259/261	180	The mass difference of 79/81 amu directly corresponds to the mass of the bromine atom. The isotopic pattern is absent in the non-brominated analog.

Experimental Protocols

To ensure the reproducibility and accuracy of the spectroscopic data, standardized experimental protocols are essential.

NMR Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of the compound in approximately 0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6 or $CDCl_3$) in a 5 mm NMR tube.
- **1H NMR Acquisition:**
 - Acquire the spectrum on a 400 MHz or higher field NMR spectrometer.
 - Use a standard single-pulse experiment.
 - Set the spectral width to encompass all expected proton signals (typically 0-12 ppm).
 - Acquire a sufficient number of scans (e.g., 16) to achieve a good signal-to-noise ratio.
 - Process the data with Fourier transformation, phase correction, and baseline correction.
- **^{13}C NMR Acquisition:**
 - Acquire the spectrum using a proton-decoupled pulse sequence.
 - A larger number of scans will be necessary compared to 1H NMR due to the lower natural abundance of the ^{13}C isotope.
 - Process the data in the same manner as the 1H NMR spectrum.

FT-IR Spectroscopy

- **Sample Preparation:** For solid samples, the Attenuated Total Reflectance (ATR) method is recommended for its simplicity and minimal sample preparation. Place a small amount of the solid sample directly on the ATR crystal.
- **Data Acquisition:**
 - Record the spectrum using an FTIR spectrometer equipped with a diamond or germanium ATR accessory.

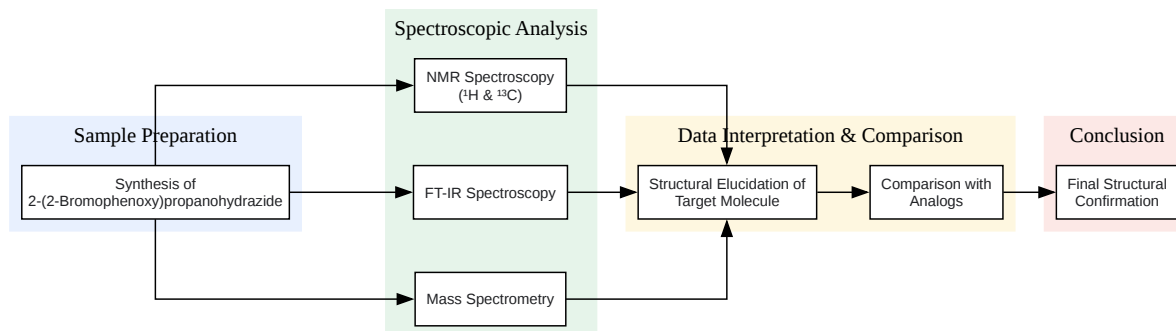
- Collect the spectrum over the mid-infrared range (4000-400 cm^{-1}).
- Acquire a background spectrum of the clean ATR crystal prior to sample analysis.
- The instrument's software will automatically ratio the sample spectrum to the background spectrum to generate the final absorbance or transmittance spectrum.

Mass Spectrometry

- Sample Introduction: For volatile and thermally stable compounds, Gas Chromatography-Mass Spectrometry (GC-MS) is a suitable technique. For less volatile compounds, direct infusion into an Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI) source coupled to a mass spectrometer is appropriate.
- GC-MS (for potential analysis of derivatives):
 - GC Conditions: Use a capillary column suitable for the analysis of semi-volatile organic compounds. A typical temperature program would start at a low temperature (e.g., 70°C), ramp up to a high temperature (e.g., 280°C), and hold for a few minutes.
 - MS Conditions: Use Electron Ionization (EI) at 70 eV. Scan a mass range that includes the expected molecular ion and fragment ions (e.g., m/z 40-400).
- Direct Infusion ESI-MS:
 - Dissolve a small amount of the sample in a suitable solvent (e.g., methanol or acetonitrile).
 - Infuse the sample solution into the ESI source at a constant flow rate.
 - Acquire the mass spectrum in positive ion mode to observe the protonated molecule $[\text{M}+\text{H}]^+$.

Visualizing the Workflow

To illustrate the logical flow of the spectroscopic characterization process, the following diagram is provided.



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Caption: Workflow for the spectroscopic characterization of **2-(2-Bromophenoxy)propanohydrazide**.

Conclusion

The comprehensive spectroscopic characterization of **2-(2-Bromophenoxy)propanohydrazide**, when viewed in comparison to its 4-bromo isomer and its non-brominated parent compound, offers a clear illustration of how subtle structural modifications manifest in distinct spectral data. The ortho-positioning of the bromine atom introduces a unique electronic and steric environment that is readily discernible, particularly in the NMR spectra. The presence and position of the bromine atom are definitively confirmed by the characteristic isotopic pattern in the mass spectrum and the specific C-Br stretching and aromatic C-H bending vibrations in the FT-IR spectrum. By following the detailed protocols and understanding the principles outlined in this guide, researchers can confidently navigate the structural elucidation of this and related compounds, ensuring the foundational accuracy required for successful drug discovery and development endeavors.

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